Differentiating 1-Phenethyl-4-propionyloxypiperidine from its Structural Isomers: A Comparative Guide

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Compound of Interest

Compound Name:	*1-Phenethyl-4-propionyloxypiperidine*
CAS No.:	*1462260-87-2*
Cat. No.:	*B16369352*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **1-Phenethyl-4-propionyloxypiperidine** (1-P-4-POP) and its key structural isomers, 1-Phenethyl-2-propionyloxypiperidine and 1-Phenethyl-3-propionyloxypiperidine. As a known byproduct in the synthesis of fentanyl, the accurate identification and differentiation of these isomers are crucial for forensic analysis, quality control in drug manufacturing, and research into opioid pharmacology.[1][2] This document outlines the primary analytical techniques and expected data for unambiguous characterization.

Introduction to 1-Phenethyl-4-propionyloxypiperidine and its Isomers

1-Phenethyl-4-propionyloxypiperidine is a tertiary amine and an ester with the molecular formula $C_{16}H_{23}NO_2$ and a molecular weight of 261.36 g/mol .[3] Its structure consists of a

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piperidine ring substituted at the nitrogen atom with a phenethyl group and at the C4 position with a propionyloxy group. Structural isomers, where the propionyloxy group is located at the C2 or C3 position of the piperidine ring, present a significant analytical challenge due to their identical mass and largely similar chemical properties.

Chemical Structures:

- **1-Phenethyl-4-propionyloxypiperidine** (4-isomer): The propionyloxy group is at the 4-position of the piperidine ring.
- 1-Phenethyl-3-propionyloxypiperidine (3-isomer): The propionyloxy group is at the 3-position of the piperidine ring.
- 1-Phenethyl-2-propionyloxypiperidine (2-isomer): The propionyloxy group is at the 2-position of the piperidine ring.

Comparative Analytical Data

The differentiation of these positional isomers relies on subtle differences in their fragmentation patterns in mass spectrometry and the chemical environment of their atoms, as observed in nuclear magnetic resonance spectroscopy.

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Analytical Technique	1-Phenethyl-4-propionyloxypiperidine	1-Phenethyl-3-propionyloxypiperidine (Predicted)	1-Phenethyl-2-propionyloxypiperidine (Predicted)
Molecular Ion (m/z)	261	261	261
Key GC-MS Fragments (m/z)	170, 114, 57[3]	Expected major fragments arising from cleavage adjacent to the ester and phenethyl groups. Likely to see a prominent fragment at m/z 174 (loss of propionyloxy radical) and fragments related to the substituted piperidine ring.	The proximity of the ester to the nitrogen could lead to unique fragmentation pathways. Expect a significant ion from alpha-cleavage of the phenethyl group (m/z 91) and fragments resulting from the loss of the propionyloxy group.
^{1}H NMR (ppm)	Protons on C4 will show a distinct downfield shift due to the adjacent ester group.	Protons on C3 and adjacent carbons (C2, C4) will have characteristic shifts and coupling patterns. The proton at C3 will be significantly downfield.	The proton at C2 will be the most downfield among the piperidine ring protons (excluding the N-CH_2).
^{13}C NMR (ppm)	The C4 carbon will be significantly downfield due to the ester linkage.	The C3 carbon will be downfield. The chemical shifts of C2 and C4 will also be affected.	The C2 carbon will show a characteristic downfield shift. The proximity to the nitrogen will also influence its chemical shift.

Experimental Protocols

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Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate the isomers chromatographically and differentiate them based on their electron ionization (EI) fragmentation patterns.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with a 5977A MSD).
- Capillary column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.

GC Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Oven Program: Initial temperature of 100 °C, hold for 1 minute, ramp at 15 °C/min to 280 °C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

MS Conditions:

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Energy: 70 eV
- Mass Range: m/z 40-550

Data Analysis: The retention times of the isomers are expected to be slightly different. The primary mode of differentiation will be the comparison of the mass spectra, focusing on the relative abundances of key fragment ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Objective: To differentiate the isomers based on the chemical shifts and coupling constants of the protons and carbons in the piperidine ring.

Instrumentation:

- NMR spectrometer (e.g., Bruker Avance III 400 MHz or higher).
- Solvent: Deuterated chloroform ($CDCl_3$).

^1H NMR Spectroscopy:

- Acquire standard proton spectra.
- Pay close attention to the chemical shifts and multiplicities of the protons on the piperidine ring, particularly the proton attached to the carbon bearing the propionyloxy group.

^{13}C NMR Spectroscopy:

- Acquire proton-decoupled carbon spectra.
- The chemical shift of the carbon atom attached to the propionyloxy group will be the most diagnostic signal.

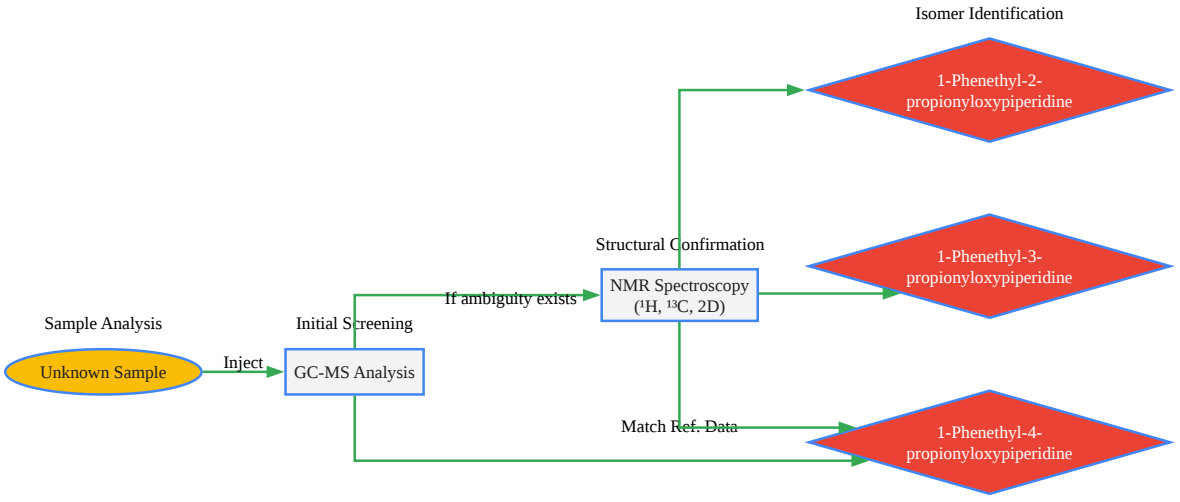
2D NMR (COSY, HSQC):

- These experiments can be used to confirm assignments and elucidate the connectivity of protons and carbons, providing definitive structural information.

Analytical Workflow

The following diagram illustrates a logical workflow for the differentiation of the three isomers.

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Figure 1. Analytical workflow for isomer differentiation.

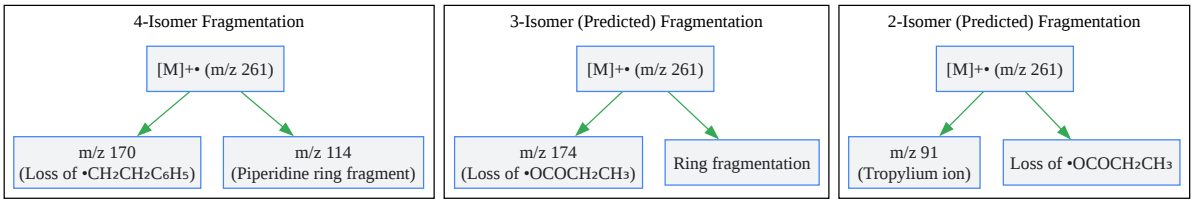
Predicted Differentiating Features

While experimental data for the 2- and 3-isomers is not readily available in the public domain, their fragmentation patterns and NMR spectra can be predicted based on established chemical principles.

Predicted GC-MS Fragmentation

The primary fragmentation of these molecules under EI is expected to be driven by the nitrogen atom and the ester group.

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Figure 2. Predicted key fragmentation pathways.

Predicted NMR Spectral Differences

The position of the electron-withdrawing propionyloxy group will have a significant impact on the chemical shifts of the nearby protons and carbons in the piperidine ring.

- ^{1}H NMR: The proton on the carbon bearing the ester group (CH-O) will be the most downfield proton on the piperidine ring. Its chemical shift will be indicative of its position (C2, C3, or C4). The coupling patterns of this proton with its neighbors will also be distinct for each isomer.

- ^{13}C NMR: The carbon attached to the oxygen of the ester group (C-O) will be the most downfield carbon of the piperidine ring. Its chemical shift will be a key differentiator. The chemical shifts of the adjacent carbons will also be affected by the ester's position.

Conclusion

The unambiguous differentiation of **1-Phenethyl-4-propionyloxypiperidine** from its 2- and 3-positional isomers is achievable through a combination of chromatographic separation and spectroscopic analysis. While GC-MS can provide initial indications based on retention time and fragmentation patterns, NMR spectroscopy, particularly ^{13}C and 2D NMR, offers the most definitive structural elucidation. The predicted differences in fragmentation and chemical shifts provide a robust framework for the identification of these isomers even in the absence of certified reference materials for the 2- and 3-substituted analogues. It is recommended that any tentative identification based on GC-MS be confirmed by NMR analysis.

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